Application Notes and Protocols: SQ 30774 in Hypertension Research

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Compound of Interest	
Compound Name:	*SQ 30774*
CAS No.:	*121995-36-6*
Cat. No.:	*B1681089*

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These application notes provide a detailed overview of the use of **SQ 30774**, a potent and specific primate renin inhibitor, in hypertension research models. The information is compiled from available scientific literature to guide researchers in designing and executing relevant experiments.

Introduction

SQ 30774 is a member of the imidazole alcohol class of renin inhibitors. It is a highly potent and specific inhibitor of primate renin, making it a valuable tool for studying the role of the renin-angiotensin system (RAS) in blood pressure regulation in primate models of hypertension. A key characteristic of **SQ 30774** is its species specificity; it does not inhibit renin from non-primate species such as rats, hogs, or dogs. This specificity makes it particularly suitable for studies in non-human primates, which more closely model human physiology.

Mechanism of Action

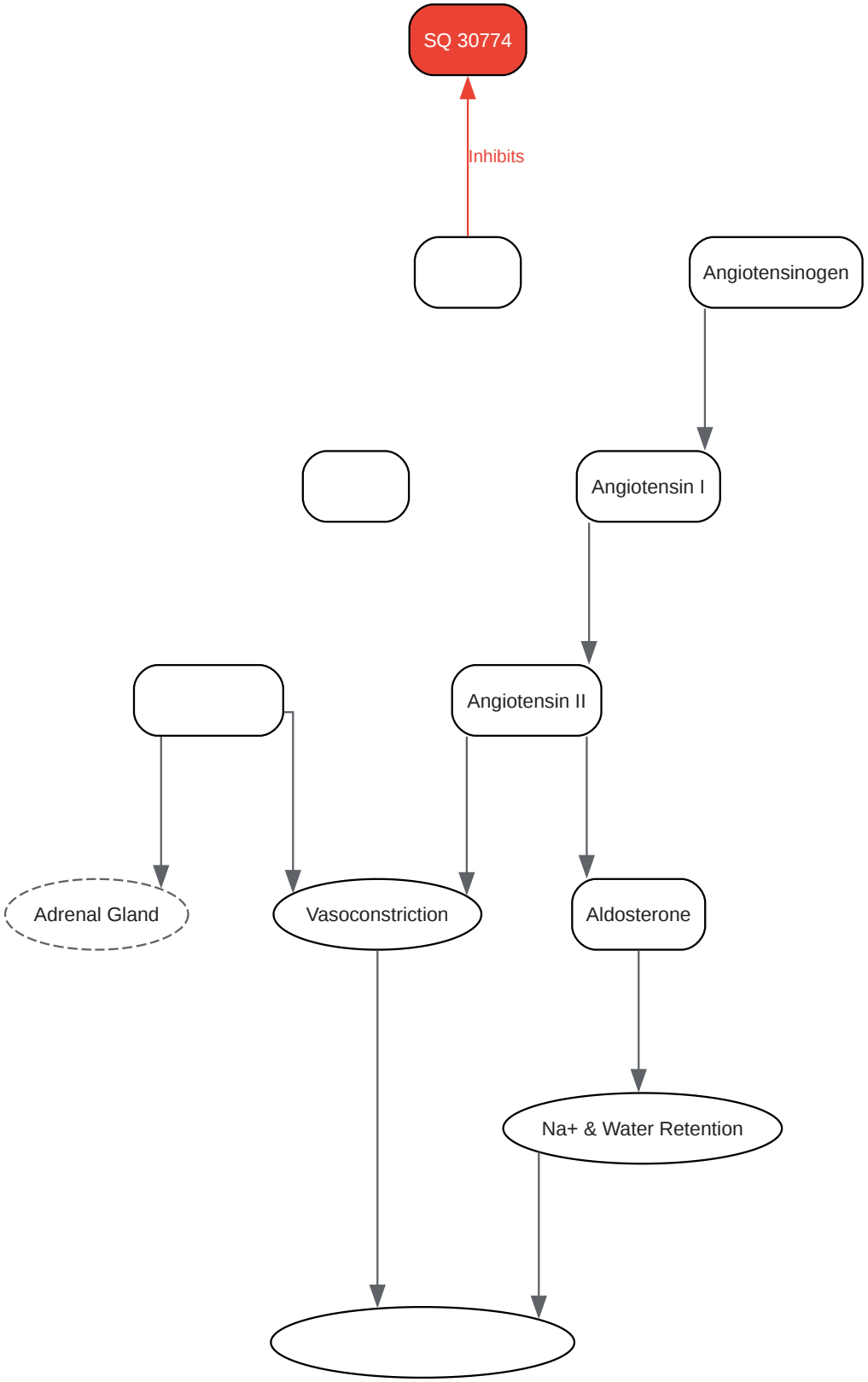
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SQ 30774 directly inhibits the enzymatic activity of renin, the first and rate-limiting step in the RAS cascade. Renin is responsible for the conversion of angiotensinogen to angiotensin I. By blocking this step, **SQ 30774** effectively reduces the production of downstream effectors, angiotensin II and aldosterone, which are potent vasoconstrictors and promoters of sodium and water retention, respectively. The inhibition of renin by **SQ 30774** leads to a reduction in plasma renin activity (PRA) and, consequently, a lowering of blood pressure in renin-dependent hypertensive states.

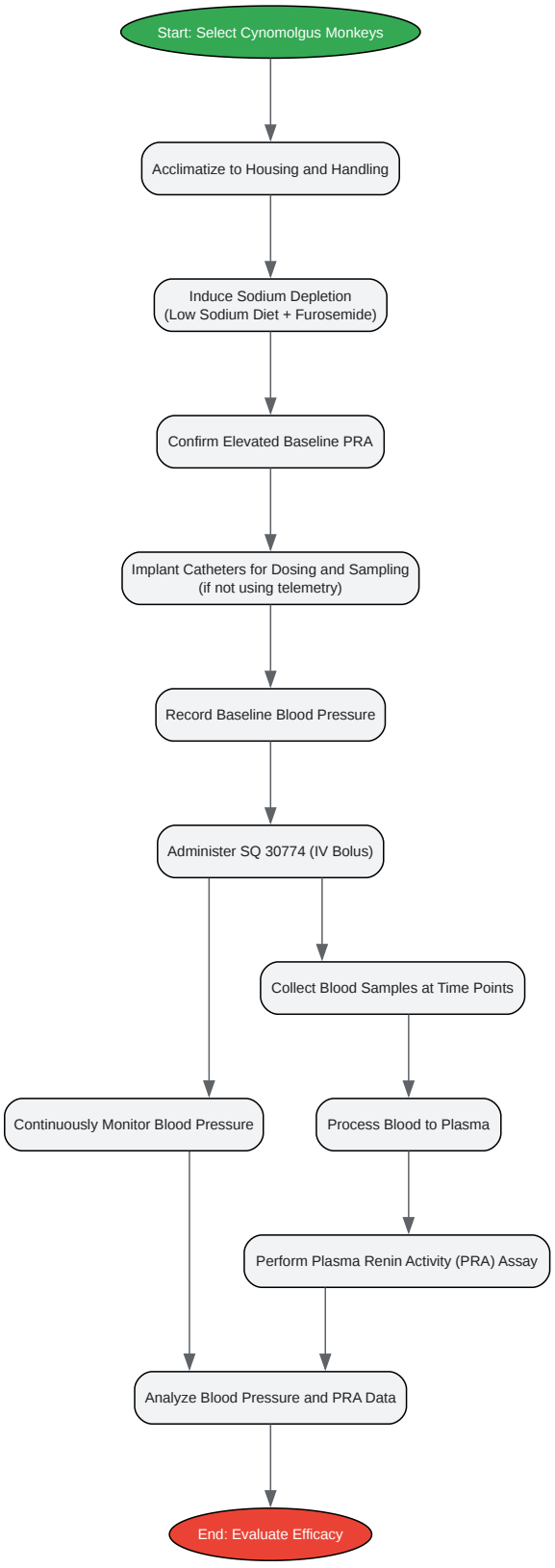
Signaling Pathway

The following diagram illustrates the Renin-Angiotensin-Aldosterone System (RAAS) and the point of inhibition by **SQ 30774**.

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